Comprehensive Technical Guide and Safety Data Sheet (SDS) for 5-Azidoisoquinoline

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Compound of Interest

Compound Name:	*5-Azidoisoquinoline*
CAS No.:	*43101-10-6*
Cat. No.:	*B3370550*

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Executive Summary

5-Azidoisoquinoline (CAS: 43101-10-6) is a highly reactive, versatile chemical building block predominantly utilized in advanced drug discovery, bioconjugation, and materials science. Its primary application lies in Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) "click chemistry" to synthesize 1,2,3-triazole-linked isoquinoline derivatives, which frequently exhibit potent antibacterial and pharmacological properties [1, 2]. However, the intrinsic thermodynamic instability of the azide moiety necessitates rigorous, causality-driven safety protocols to mitigate risks of thermal decomposition, photolysis, and explosive hazards.

This whitepaper synthesizes regulatory safety data with field-proven experimental logic, providing researchers with a self-validating framework for handling **5-azidoisoquinoline** safely and effectively.

Physicochemical Profiling & Hazard Identification

Azides are inherently high-energy compounds. The driving force for their reactivity—and their primary hazard—is the thermodynamic favorability of extruding diatomic nitrogen gas (

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). Understanding these properties is critical for preventing catastrophic laboratory incidents.

Quantitative Data Summary

Table 1: Physicochemical and Regulatory Data for **5-Azidoisoquinoline** [1]

Property	Value / Specification
Chemical Name	5-Azidoisoquinoline
CAS Number	43101-10-6
Molecular Formula	
Molecular Weight	170.17 g/mol
SMILES String	[N-]=[N+]=NC1=CC=CC2=C1C=CN=C2
GHS Classification	Class 4.1 (Flammable Solid)
Hazard Statements	H228 (Flammable solid)
UN Number	1325
Packing Group	II

Mechanistic Hazard Analysis

- Thermal & Impact Sensitivity: The azide group (

) is a pseudohalide that can undergo rapid, exothermic decomposition. The release of

  gas causes severe pressure buildup in closed systems, leading to explosion if heated near its decomposition threshold.

- Photolytic Degradation: Exposure to UV or ambient light induces the photolysis of **5-azidoisoquinoline**, generating a highly reactive isoquinoline nitrene intermediate. This nitrene can undergo uncontrolled insertion reactions, leading to sample degradation and potential gas evolution.

- Chemical Incompatibility: Contact with heavy metals (e.g., Cu, Pb, Ba) can form highly friction-sensitive metal azides. Contact with Brønsted acids protonates the azide to form

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hydrazoic acid (

), a highly toxic, volatile, and explosive gas.

Handling, Storage, and Stability Protocols

To maintain the structural integrity of **5-azidoisoquinoline** and ensure laboratory safety, the following conditions are non-negotiable [1]:

- Temperature: Store strictly at or below -20°C. Cold-chain logistics are required during transport to prevent thermal degradation.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen). This prevents oxidative degradation and moisture absorption, which can slowly hydrolyze the compound over time.
- Light Exclusion: Must be stored in amber vials or foil-wrapped containers to prevent nitrene formation via photolysis.

Experimental Workflows

Workflow 1: Safe Reagent Preparation

Causality: Friction and trace metals are the primary triggers for unintended azide detonation. This protocol eliminates those variables.

- Preparation: Conduct all handling inside a certified chemical fume hood behind a blast shield.
- PPE: Don a flame-retardant lab coat, heavy-duty nitrile gloves (double-gloved), and chemical splash goggles.
- Weighing: Use strictly non-metallic spatulas (e.g., Teflon, plastic, or ceramic) to prevent accidental friction sparks or the formation of trace metal azides on the tool's surface.
- Solubilization: Dissolve in compatible anhydrous solvents (e.g., DMSO, DMF, or methanol) immediately prior to use. Do not store as a stock solution for prolonged periods, as solvent evaporation can leave behind highly sensitive crystalline residues.

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Workflow 2: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes the synthesis of a 1,2,3-triazole derivative using **5-azidoisoquinoline** [2].

- Reagent Assembly: In a round-bottom flask, dissolve 1.0 equivalent of **5-azidoisoquinoline** and 1.1 equivalents of the terminal alkyne in a 1:1 mixture of tert-butanol and water.
- Catalyst Preparation: Add 0.05 equivalents of Copper(II) Sulfate Pentahydrate (

).
- In Situ Reduction: Slowly add 0.1 equivalents of Sodium Ascorbate.
  - Causality Note:

    is catalytically inactive. Sodium ascorbate reduces

    to the active

    species in situ. This continuous reduction cycle prevents the oxidative homocoupling of the alkyne (Glaser coupling) and drives the click reaction forward.
- Reaction: Stir at room temperature for 12-24 hours. Monitor completion via TLC or LC-MS.
- Quenching & Extraction: Quench the reaction with saturated ammonium chloride (

).
  - Causality Note:

    complexes the copper ions, pulling them into the aqueous layer and preventing the formation of explosive copper azide in the waste stream. Extract the organic product with ethyl acetate.

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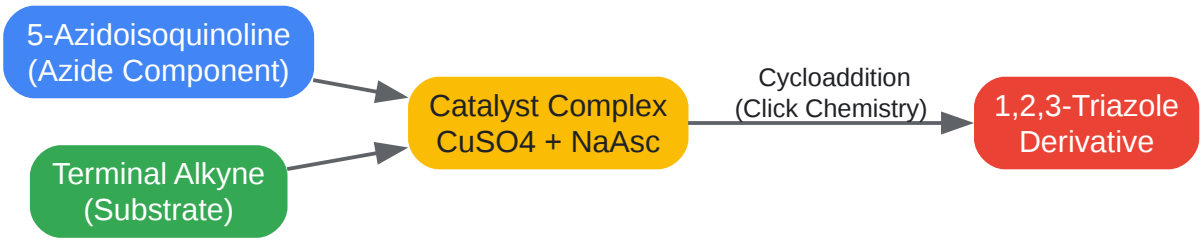

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Figure 1: Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) workflow using **5-azidoisoquinoline**.

Emergency Response & Waste Disposal

Proper disposal of azide-containing waste requires strict adherence to chemical logic to prevent catastrophic laboratory incidents.

- Spill Response: Do NOT sweep dry powders, as the friction can trigger detonation. Gently cover the spill with damp sand or a non-combustible absorbent. Decontaminate the area with a 10% ceric ammonium nitrate solution to safely oxidize and destroy trace azides.
- Waste Disposal Logic:
  - No Acids: Never mix azide waste with acidic waste streams. Aqueous azide waste must be kept at pH > 9 to prevent the volatilization of lethal

    gas.
  - No Heavy Metals: Segregate azide waste strictly from heavy metal waste to prevent the precipitation of shock-sensitive metal azides.

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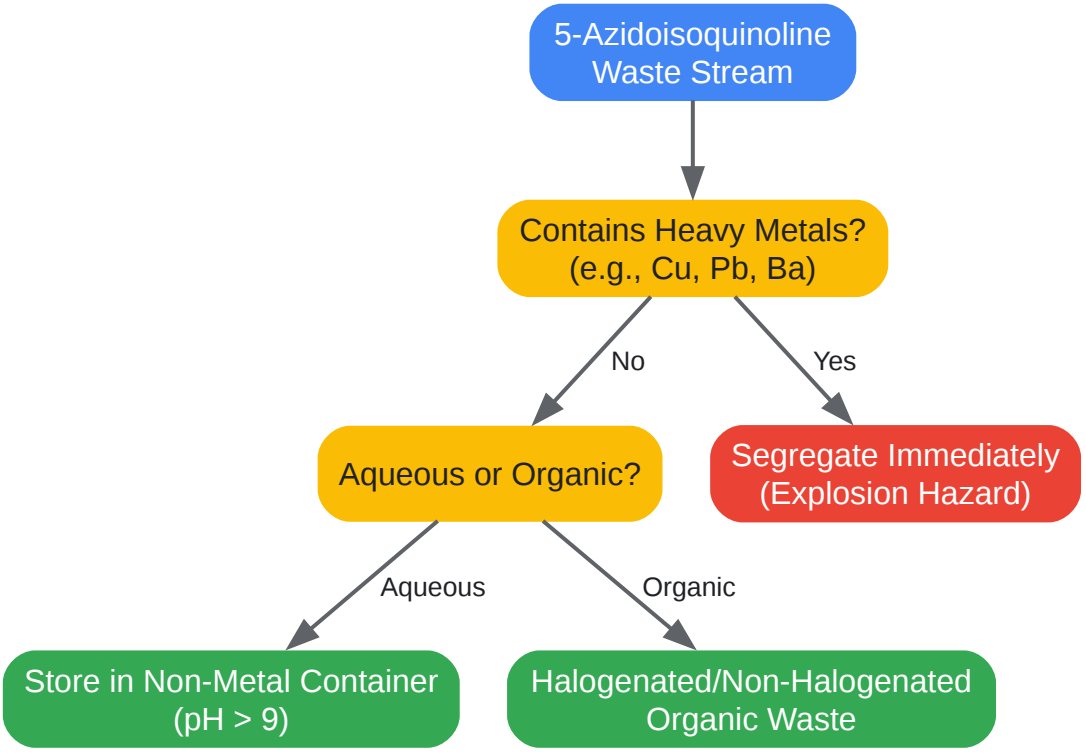

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Figure 2: Logical decision tree for the safe disposal of **5-azidoisoquinoline** chemical waste.

References

- BLD Pharm.
- ResearchGate. "Hydrogenation of Azides over Copper Nanoparticle Surface Using Ammonium Formate in Water (Including Triazole Synthesis).

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